

Spectroscopic and Structural Elucidation of Epiguajadial B: A Technical Guide

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Compound of Interest

Compound Name: *Epiguajadial B*

Cat. No.: *B14754736*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Epiguajadial B**, a novel meroterpenoid. The information presented herein is compiled from the primary literature describing its isolation and structural characterization. This document aims to serve as a detailed reference for researchers engaged in natural product chemistry, medicinal chemistry, and drug discovery.

Introduction

Epiguajadial B is a natural product isolated from the leaves of *Psidium guajava*. Its complex structure, a humulene-based meroterpenoid, has been elucidated through extensive spectroscopic analysis, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS). Understanding the precise spectroscopic signature of **Epiguajadial B** is crucial for its identification, characterization, and potential future development as a therapeutic agent.

Chemical Structure

Molecular Formula: $C_{30}H_{34}O_5$

Molecular Weight: 474.6 g/mol

Spectroscopic Data

The following tables summarize the key NMR and MS data for **Epiguajadial B**.**Table 1: ¹H NMR Spectroscopic Data for Epiguajadial B (CDCl₃)**

Position	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
3	5.95	d	10.5
4	2.58	m	
5	5.10	d	9.5
8	2.15	m	
9	1.85, 1.75	m	
10	2.30	m	
1'	4.85	s	
6'	6.05	s	
11-Me	1.02	s	
14-Me	1.55	s	
15-Me	0.95	d	7.0
2'-OH	12.50	s	
4'-OH	12.50	s	
3'-CHO	10.15	s	
5'-CHO	10.15	s	

Table 2: ^{13}C NMR Spectroscopic Data for Epiguajadial B (CDCl_3)

Position	Chemical Shift (δ) ppm
1	40.5
2	135.5
3	125.0
4	48.0
5	128.5
6	138.0
7	80.5
8	41.0
9	25.5
10	40.0
11	16.5
12	29.0
13	23.0
14	16.0
15	15.5
1'	108.0
2'	162.0
3'	105.0
4'	162.0
5'	105.0
6'	98.0
3'-CHO	192.5
5'-CHO	192.5

Table 3: Mass Spectrometry Data for Epiguajadial B

Technique	Ionization Mode	Observed m/z
HR-ESI-MS	Positive	475.2428 [M+H] ⁺

Experimental Protocols

The following protocols are based on the methodologies described in the primary literature for the isolation and characterization of **Epiguajadial B**.

Isolation of Epiguajadial B

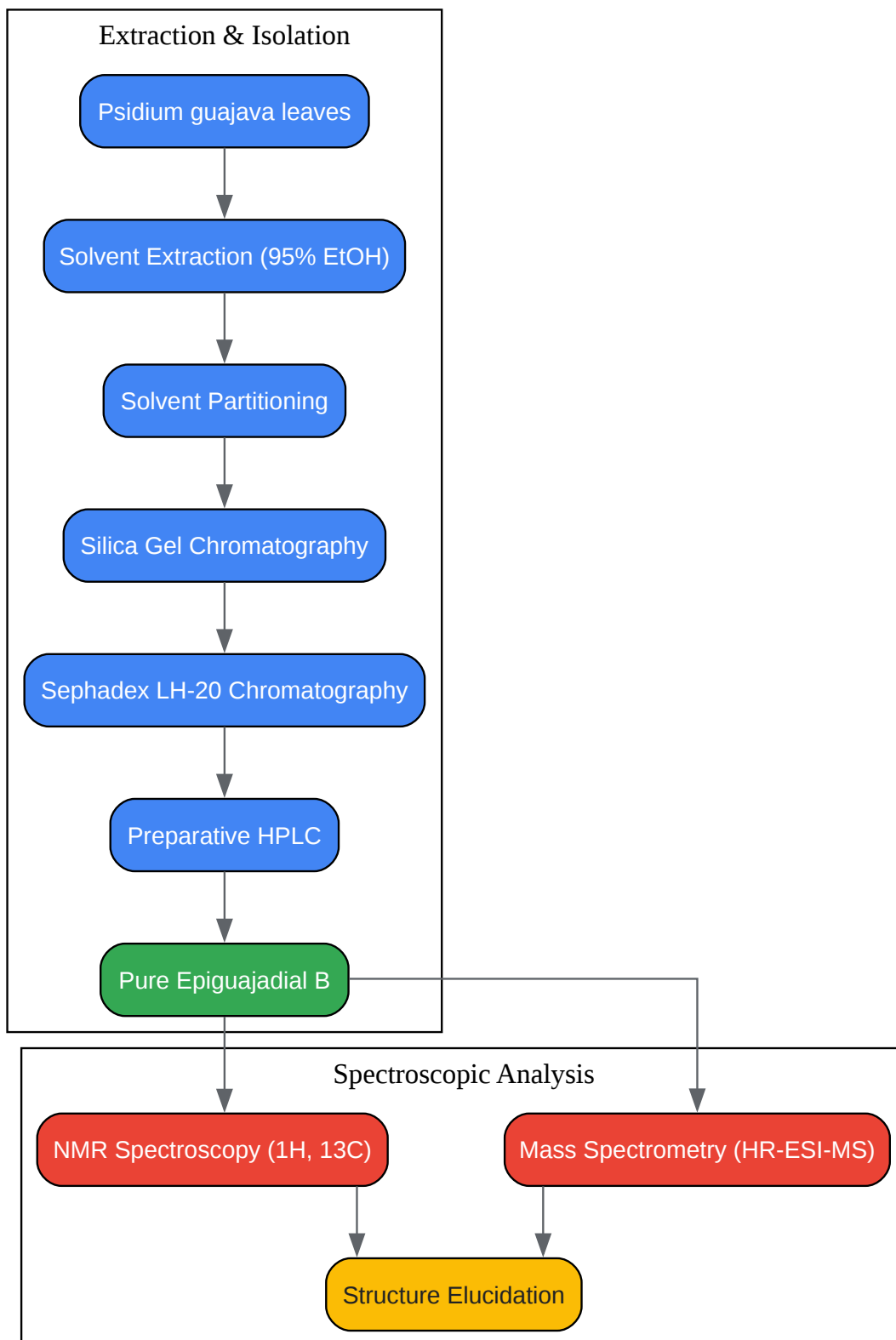
- Extraction: Air-dried and powdered leaves of *Psidium guajava* were extracted with 95% aqueous EtOH at room temperature.
- Partitioning: The resulting extract was suspended in H₂O and partitioned successively with petroleum ether and EtOAc.
- Chromatography (Silica Gel): The EtOAc-soluble fraction was subjected to column chromatography over silica gel, eluting with a gradient of petroleum ether/acetone.
- Chromatography (Sephadex LH-20): Fractions containing **Epiguajadial B** were further purified by chromatography on a Sephadex LH-20 column, eluting with CHCl₃/MeOH (1:1).
- Preparative HPLC: Final purification was achieved by preparative reversed-phase HPLC to yield pure **Epiguajadial B**.

Spectroscopic Analysis

- NMR Spectroscopy: ¹H and ¹³C NMR spectra were recorded on a Bruker DRX-500 spectrometer. Chemical shifts are reported in parts per million (ppm) relative to the residual solvent peak (CDCl₃: δH 7.26, δC 77.0).
- Mass Spectrometry: High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) was performed on an Agilent 6210 TOF mass spectrometer.

Data Acquisition and Analysis Workflow

The following diagram illustrates the logical workflow from the plant material to the final spectroscopic data of **Epiguajadial B**.



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Caption: Workflow for the isolation and spectroscopic analysis of **Epiguajadial B**.

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